Application Note: Hexacosane, 1,26-dibromo- in Advanced Materials Science

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Compound of Interest

Compound Name:	*Hexacosane, 1,26-dibromo-*
CAS No.:	*143389-26-8*
Cat. No.:	*B3047724*

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) CAS: 143389-26-8 (approximate/derivative)

Executive Summary

1,26-Dibromohexacosane is a specific long-chain

-dihalide that serves as a critical molecular ruler and building block in materials science. Unlike shorter homologs (C10-C12), the 26-carbon chain length (approx. 32.5 Å extended length) is sufficiently long to mimic the lamellar thickness of polyethylene crystals, making it an ideal model system for studying polymer crystallization, chain folding, and "rotator phases."

Furthermore, its terminal bromine functionality allows for precise nucleophilic substitution, enabling its use as a precursor for precision polymers (via ADMET) and hydrophobic diammonium spacers in next-generation 2D hybrid perovskites. This guide details the protocols for utilizing this molecule in crystal engineering and semiconductor stability applications.

Application I: Crystal Engineering & Rotator Phase Dynamics

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The "Finite Polyethylene" Model

The primary utility of 1,26-dibromohexacosane lies in its ability to act as a discrete, monodisperse model for polyethylene. Long-chain alkanes and their derivatives often exhibit a rotator phase—a solid-state phase where molecules possess long-range positional order but rotational disorder about their long axes.

Mechanism: Research by Takamizawa et al. has established that 1,26-dibromohexacosane crystallizes in a layered structure.[1] Upon heating, it undergoes a solid-solid phase transition to a rotator phase before melting. This transition mimics the high-mobility phase observed in polymer crystals just below the melting point, which is critical for understanding polymer processing and annealing.

Protocol: Growth of Single Crystals for Phase Transition Analysis

Objective: Isolate high-purity single crystals to characterize the rotator phase transition temperature (

) and lattice expansion.

Materials:

- 1,26-Dibromohexacosane (>98% purity).
- Solvents: Toluene (primary), Ethanol (antisolvent).
- Equipment: Differential Scanning Calorimeter (DSC), Hot-stage Polarized Optical Microscope (POM).

Step-by-Step Methodology:

- Solution Preparation: Dissolve 50 mg of 1,26-dibromohexacosane in 5 mL of warm toluene (

). Ensure complete dissolution.
- Slow Evaporation: Filter the solution through a 0.2

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PTFE syringe filter into a clean scintillation vial. Cover with parafilm, poking 3-4 small holes to allow slow solvent evaporation over 48-72 hours at room temperature.

- Harvesting: Collect the resulting platelet-like crystals. Wash gently with cold ethanol to remove surface impurities.
- Thermal Analysis (DSC):
  - Load 3-5 mg of crystal into an aluminum pan.
  - Cycle 1: Heat from

    to

    at

    to erase thermal history.
  - Cool: Cool to

    at

    .
  - Cycle 2 (Measurement): Heat at

    . Look for a small endothermic peak (solid-solid transition) approx. 5-10 degrees below the main melting peak (

). This pre-melting peak indicates the onset of the rotator phase.

Application II: Precursor for 2D Perovskite Spacers

Hydrophobic Barrier Engineering

In the field of Layered Hybrid Perovskites (Ruddlesden-Popper or Dion-Jacobson phases), organic spacers separate inorganic lead-halide octahedra layers. The stability of these solar cells against moisture is directly correlated with the hydrophobicity and packing density of the spacer.

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1,26-Dibromohexacosane is converted into 1,26-diammoniumhexacosane, creating a "super-hydrophobic" spacer. The C26 chain creates a barrier width of >30 Å, significantly impeding water ingress compared to standard butyl (C4) or phenethyl (C8) spacers.

Protocol: Synthesis of 1,26-Diammoniumhexacosane (2HI Salt)

Reaction Scheme:

Reagents:

- 1,26-Dibromohexacosane (1.0 eq)
- Sodium Azide (

  , 2.5 eq)
- Lithium Aluminum Hydride (

  , 3.0 eq)
- Solvents: DMF, THF (anhydrous), Diethyl Ether.

Synthetic Workflow:

- Azidation:
  - Dissolve 1,26-dibromohexacosane in DMF (0.1 M concentration).
  - Add

    (Caution: Toxic/Explosive hazard).
  - Stir at

    for 12 hours.
  - Quench with water, extract with diethyl ether, and dry organic layer (

). Evaporate solvent to yield the diazide intermediate.

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- Reduction:
  - Suspend

    in anhydrous THF under Argon/Nitrogen atmosphere.
  - Dropwise add the diazide (dissolved in THF) at

    .
  - Reflux for 4 hours.
  - Quench: Carefully add water, then 15% NaOH, then water (Fieser workup). Filter off aluminum salts.
- Salt Formation:
  - Dissolve the crude diamine in ethanol.
  - Add excess Hydroiodic acid (HI, 57% wt). A white precipitate (1,26-diammoniumhexacosane diiodide) will form immediately.
  - Recrystallize from Ethanol/Water to obtain high-purity spacer for perovskite fabrication.

Application III: Precision Polyethylene Mimics (ADMET)

By reacting 1,26-dibromohexacosane with potassium t-butoxide or similar bases, one can generate 1,25-hexacosadiene. This diene is a monomer for Acyclic Diene Metathesis (ADMET) polymerization.

Significance: Polymerizing this specific monomer creates a strictly linear polyethylene backbone with a double bond exactly every 26 carbons. Subsequent hydrogenation yields a "perfect" polyethylene. However, if the bromine groups are substituted with functional defects (e.g., phosphonates) before polymerization, the result is a precision polymer with defects spaced exactly 26 carbons apart. This allows researchers to validate theories regarding how defect frequency impacts lamellar folding thickness.

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Visualizations & Data

Workflow: From Dibromide to Functional Materials

The following diagram illustrates the divergent synthetic pathways for 1,26-dibromohexacosane.

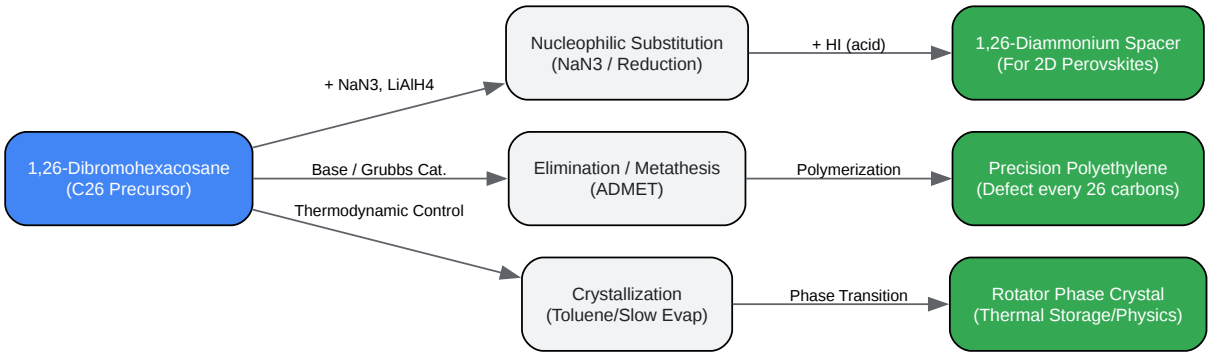

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Figure 1: Divergent application pathways for 1,26-dibromohexacosane in materials science.

Quantitative Data: Thermal Properties

The following table summarizes the thermal transitions expected for high-purity 1,26-dibromohexacosane crystals, serving as a quality control reference.

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Parameter	Value (Approx.)	Significance
Melting Point ( )		Indicates high purity (>98%).
Rotator Transition ( )		Solid-solid transition to hexagonal rotator phase.
Enthalpy of Fusion ( )		High crystallinity energy barrier.
Chain Length (Extended)		Matches lamellar thickness of PE crystallites.

References

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Sources

- 1. researchgate.net [researchgate.net]
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